Application Note: A-02160 - Synthesis of Anagrelide Impurity 1

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Compound of Interest		
Compound Name:	*Anagrelide impurity 1*	
Cat. No.:	*B194338*	Get Quote

Introduction

Anagrelide is a potent quinazoline derivative indicated for the treatment of essential thrombocythemia, a myeloproliferative disorder characterized by an elevated platelet count.[1] It functions by inhibiting the maturation of platelets from megakaryocytes.[1] During the synthesis and stability testing of Anagrelide, various related substances and impurities can arise. The identification, synthesis, and characterization of these impurities are critical for ensuring the quality, safety, and efficacy of the final drug product.

This application note provides a detailed protocol for the synthesis of **Anagrelide Impurity 1**, chemically known as Ethyl (2,3-dichloro-6-nitrobenzyl)glycinate hydrochloride (CAS No. 70380-50-6).[2] This compound is a key intermediate in some synthetic routes of Anagrelide and can be present as an impurity in the final active pharmaceutical ingredient (API).[3][4] A well-characterized standard of this impurity is essential for analytical method development, validation, and routine quality control of Anagrelide.

Synthetic Pathway Overview

The synthesis of **Anagrelide Impurity 1** is achieved through the N-alkylation of ethyl glycinate with a suitable 2,3-dichloro-6-nitrobenzyl derivative. The most common laboratory-scale synthesis involves the reaction of 2,3-dichloro-6-nitrobenzyl methanesulfonate with ethyl glycinate in the presence of a base. An alternative route involves the direct reaction with 2,3-dichloro-6-nitrobenzyl chloride, which may require a phase transfer catalyst.[5] The resulting free base is then converted to its hydrochloride salt.

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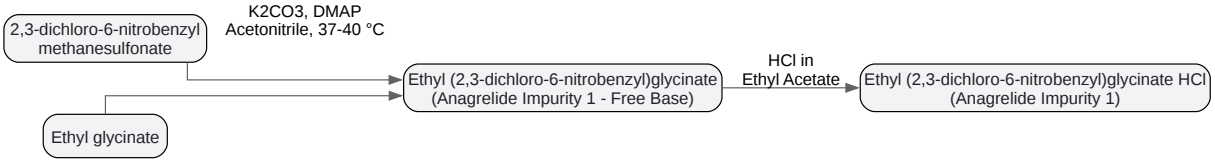

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